

# physical properties of 5-Chloro-1-pentanol

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## Compound of Interest

Compound Name: 5-Chloro-1-pentanol

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## An In-depth Technical Guide to the Physical Properties of 5-Chloro-1-pentanol

This guide provides a comprehensive overview of the core physical properties of **5-Chloro-1-pentanol**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical workflow for physical property analysis.

## Core Physical Properties

**5-Chloro-1-pentanol** is a colorless to pale yellow liquid at room temperature with a mild, characteristic odor.<sup>[1][2]</sup> It is an important intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.<sup>[3][4][5]</sup> The molecule contains both a primary alcohol functional group and a chloroalkane moiety, making it polar and reactive in nucleophilic substitution reactions.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key physical properties of **5-Chloro-1-pentanol** based on available data.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>11</sub> ClO	[3][4][6][7]
Molecular Weight	122.59 g/mol	[4][5][8]
122.595 g/mol	[3]	
122.60 g/mol	[6][7]	
Appearance	Colorless to almost colorless clear liquid	[9][10]
Boiling Point	182.8 °C at 760 mmHg	[3]
99 °C at 18 mmHg	[9][10]	
107 °C at 10 torr	[1]	
102-103 °C at 8 mmHg	[4][5]	
Density	1.06 g/cm <sup>3</sup> (at 20°C)	[4][9][10]
1.021 g/cm <sup>3</sup>	[3]	
1.060 g/mL	[11]	
Refractive Index	1.45 (at 20°C)	[9][10]
1.454	[1][3][4][5]	
Solubility	Slightly soluble in water	[3][4][5]
Sparingly soluble in DMSO and Methanol	[3][4]	
Flash Point	83 °C	[9][10]
83.2 °C	[1][3]	

## Experimental Protocols

The following sections detail generalized methodologies for determining the key physical properties of a liquid compound such as **5-Chloro-1-pentanol**.

## Determination of Boiling Point (Micro Method)

This method is suitable when only a small volume of the sample is available.<sup>[12]</sup>

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Stirrer (optional)

Procedure:

- Place approximately 0.5 mL of **5-Chloro-1-pentanol** into the small test tube.<sup>[12]</sup>
- Invert the sealed capillary tube and place it inside the test tube with the open end submerged in the liquid.
- Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the liquid.
- Heat the apparatus gently and stir if possible.<sup>[12]</sup>
- Observe for a continuous stream of bubbles emerging from the open end of the capillary tube.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube. Record this temperature.

## Determination of Density

The density of a liquid can be determined by accurately measuring its mass and volume.[13]  
[14]

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance

Procedure:

- Measure and record the mass of a clean, dry pycnometer or graduated cylinder.[13][14]
- Fill the pycnometer or graduated cylinder with **5-Chloro-1-pentanol** to a known volume.
- Measure and record the combined mass of the container and the liquid.[13][14]
- Calculate the mass of the liquid by subtracting the mass of the empty container from the combined mass.[13][14]
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ . [14]

## Determination of Refractive Index

An Abbe refractometer is commonly used for measuring the refractive index of a liquid.[15]

Apparatus:

- Abbe refractometer
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)
- Soft tissue

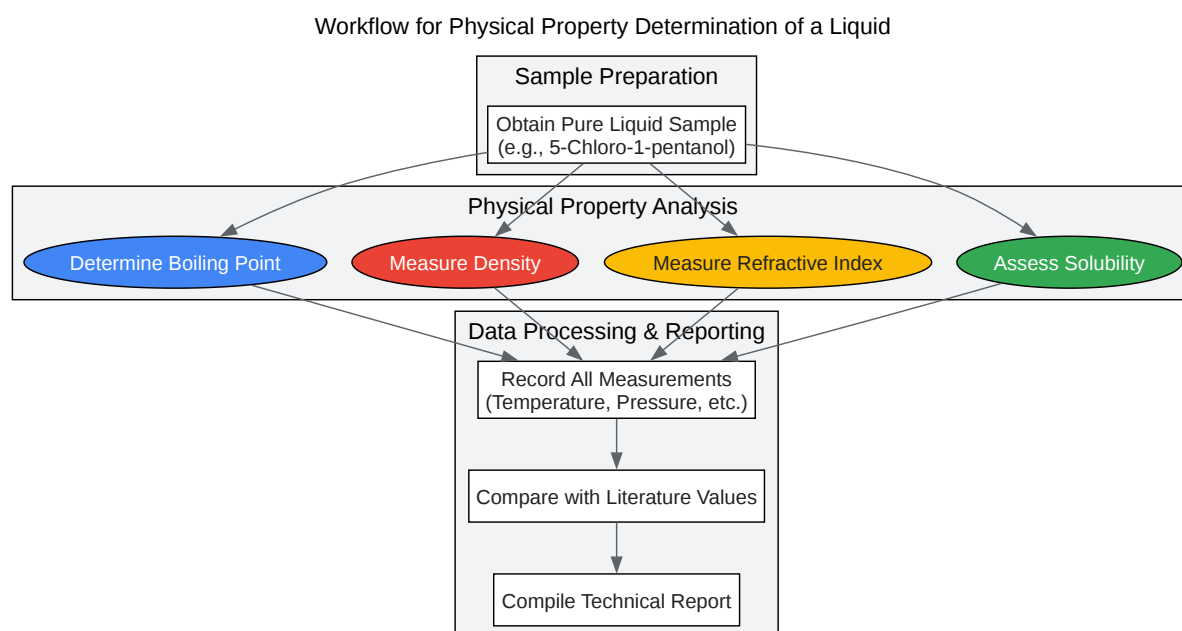
Procedure:

- Ensure the prism of the refractometer is clean and dry.

- Using a dropper, place a few drops of **5-Chloro-1-pentanol** onto the surface of the prism.  
[\[15\]](#)
- Close the prism and allow the liquid to spread evenly.
- Look through the eyepiece and adjust the focus until the crosshairs are sharp.
- Rotate the knob to bring the boundary line between the light and dark fields into view.
- Adjust the compensator to eliminate any color fringes and sharpen the boundary line.[\[15\]](#)
- Align the boundary line precisely with the center of the crosshairs.[\[15\]](#)
- Read the refractive index value from the scale.
- Clean the prism thoroughly with a suitable solvent and soft tissue after the measurement.[\[15\]](#)

## Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid sample.



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Caption: A logical workflow for the determination of key physical properties of a liquid chemical.

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